

Tert-butyl 2-(4-aminophenyl)acetate molecular weight and formula

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Compound of Interest

Compound Name: *Tert-butyl 2-(4-aminophenyl)acetate*

Cat. No.: *B070534*

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An In-depth Technical Guide to **Tert-butyl 2-(4-aminophenyl)acetate**

This technical guide provides a comprehensive overview of the chemical properties of **tert-butyl 2-(4-aminophenyl)acetate**, a compound of interest for researchers, scientists, and professionals in drug development. This document summarizes its core molecular data and outlines its relevance in synthetic chemistry.

Core Molecular Data

Tert-butyl 2-(4-aminophenyl)acetate is a chemical compound with the molecular formula $C_{12}H_{17}NO_2$.^{[1][2]} Its molecular weight is approximately 207.27 g/mol.^{[2][3][4]} The compound is also known by other names, including tert-butyl (4-aminophenyl)acetate.

A summary of its key quantitative data is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C12H17NO2	[1][2][5]
Molecular Weight	207.27 g/mol	[2][3][4]
CAS Number	174579-31-8	[1][2][3]
Physical Form	Solid / Powder	
Melting Point	30-32 °C	
Boiling Point	310.6 °C at 760 mmHg	

Applications in Research and Development

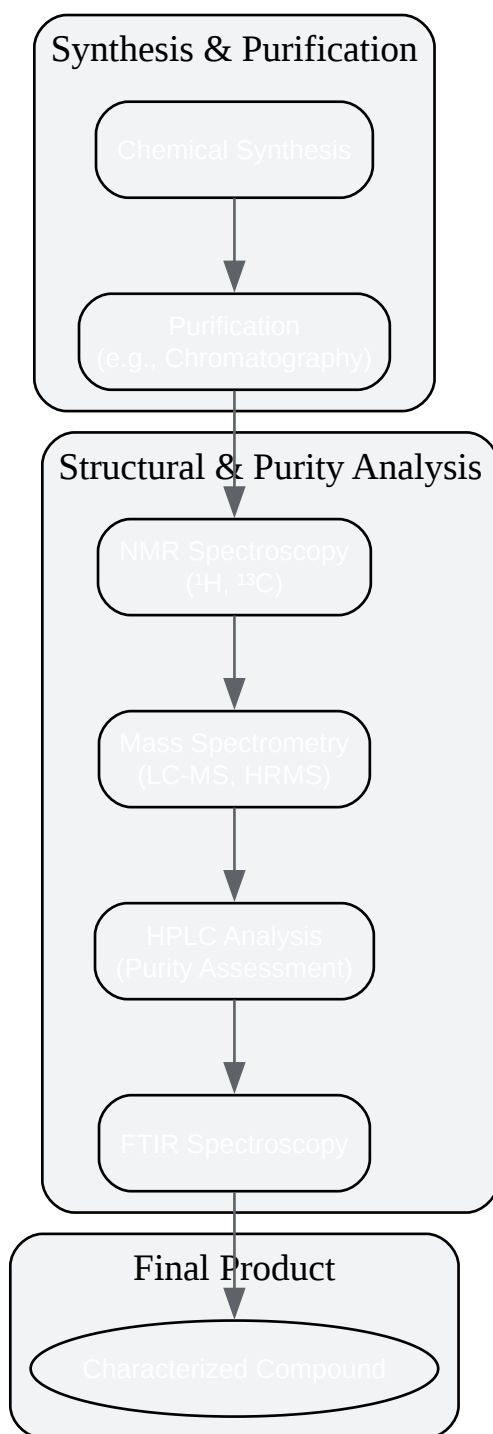
Tert-butyl 2-(4-aminophenyl)acetate serves as a valuable intermediate in the synthesis of more complex molecules. Notably, it is utilized as a PROTAC (Proteolysis Targeting Chimera) linker.[2] PROTACs are bifunctional molecules that bring a target protein and an E3 ubiquitin ligase into proximity, leading to the degradation of the target protein.[2] The unique structure of **tert-butyl 2-(4-aminophenyl)acetate** makes it suitable for connecting the two active ends of a PROTAC.

Additionally, this compound is a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs). For instance, it is a critical component in the synthesis of Niraparib, a medication used for the treatment of certain types of cancer.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **tert-butyl 2-(4-aminophenyl)acetate** were not found in the provided search results, a general approach can be inferred from standard organic chemistry practices. The synthesis would likely involve the esterification of 4-aminophenylacetic acid with tert-butanol or the reduction of a nitro-substituted precursor.

A generalized workflow for the characterization of a synthesized chemical compound like **tert-butyl 2-(4-aminophenyl)acetate** is outlined below.

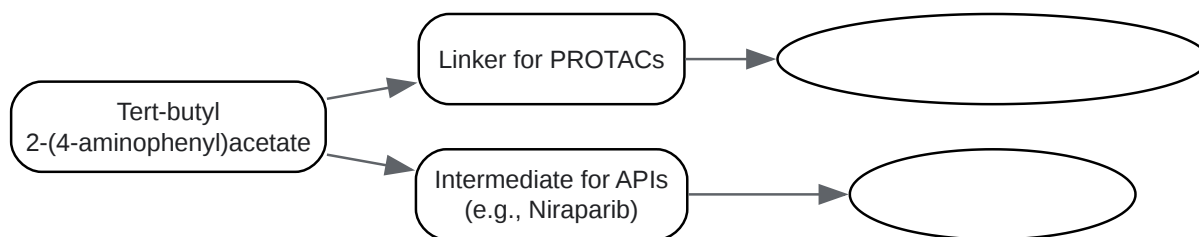


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Caption: General workflow for the synthesis and characterization of a chemical compound.

Logical Relationships in Compound Utilization

The primary role of **tert-butyl 2-(4-aminophenyl)acetate** is as a building block in more complex synthetic pathways, particularly in drug development. Its utility is logically connected to the final application of the molecule it helps to create.



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